

An In-depth Technical Guide on the Physical and Chemical Properties of Occidentalol

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Compound of Interest

Compound Name: Occidentalol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Occidentalol, a naturally occurring sesquiterpenoid alcohol, has garnered interest within the scientific community for its presence in various essential oils and its potential biological activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **occidentalol**, detailed experimental protocols for its synthesis, and an exploration of its biological activities and associated signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Physical and Chemical Properties

Occidentalol is a sesquiterpenoid with the molecular formula $C_{15}H_{24}O$.^[1] Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄ O	[1]
Molecular Weight	220.35 g/mol	[1][2]
IUPAC Name	2-[(2R,4aR,8aS)-4a,8-dimethyl-2,3,4,8a-tetrahydro-1H-naphthalen-2-yl]propan-2-ol	[1]
CAS Number	473-17-6	[1]
Boiling Point	306.33 °C (estimated)	
Water Solubility	-4.25 (log10WS)	[2]
Octanol/Water Partition Coefficient (logP)	3.696 (Crippen Calculated)	[2]
Appearance	Colorless oil that may solidify at lower temperatures	[3]

Spectroscopic Data

The structural elucidation of **occidentalol** is supported by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, publicly available peak list is not readily found in the searched literature, the structure of **occidentalol** with its distinct proton and carbon environments would produce a characteristic NMR spectrum. Generally, for a molecule of this nature, one would expect to see:

- ¹H NMR: Signals in the aliphatic region (0.5-2.5 ppm) corresponding to the methyl and methylene protons of the decalin ring system. Olefinic protons would appear in the downfield region (around 5.5-6.0 ppm). The proton of the hydroxyl group would likely appear as a broad singlet, with its chemical shift being concentration and solvent dependent.
- ¹³C NMR: A total of 15 carbon signals would be expected. The carbon bearing the hydroxyl group would resonate in the 60-70 ppm region. Olefinic carbons would be found further

downfield (120-140 ppm), and the aliphatic carbons of the ring system and methyl groups would appear in the upfield region (10-60 ppm).

Infrared (IR) Spectroscopy

The IR spectrum of **occidentalol** would be characterized by the following key absorptions:

- A broad and strong absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching vibration of the alcohol functional group.
- Strong C-H stretching vibrations just below 3000 cm^{-1} for the sp^3 hybridized carbons and potentially weaker C-H stretches just above 3000 cm^{-1} for the sp^2 hybridized carbons of the double bonds.
- A C=C stretching absorption in the region of 1640-1680 cm^{-1} .
- C-O stretching vibration between 1000 and 1260 cm^{-1} .

Mass Spectrometry (MS)

The electron ionization mass spectrum of **occidentalol** would show a molecular ion peak (M^+) at m/z 220. The fragmentation pattern would likely involve the loss of a water molecule ($\text{M}^+ - 18$) leading to a peak at m/z 202. Another prominent fragmentation would be the loss of the isopropyl group or a methyl group from the isopropyl alcohol moiety. Alpha cleavage next to the hydroxyl group is a common fragmentation pathway for alcohols.^[4]

Experimental Protocols

Total Synthesis of (+)-Occidentalol

The total synthesis of (+)-**Occidentalol** has been achieved from (+)-dihydrocarvone. The following is a summary of a reported synthetic route.

Step 1: Synthesis of Dihydro**occidentalol** (4) Natural (+)-**occidentalol** is selectively hydrogenated to produce dihydro**occidentalol**.^[3]

Step 2: Synthesis of Diol Mixture (5) Dihydro**occidentalol** (4) undergoes hydroboration to yield a mixture of diols.^[3]

Step 3: Oxidation to Hydroxy Ketone (7) The diol mixture (5) is oxidized using bispyridinechromium(VI) oxide in methylene chloride. The initial product (6) is converted to the more stable epimer (7) by filtration through alumina.[3]

Step 4: Synthesis of Unsaturated Alcohol (14) This step involves several transformations to introduce the diene system.

Step 5: Bromination to Dibromide (15) The unsaturated alcohol (14) is treated with bromine in carbon tetrachloride at 0°C to yield the dibromide (15).[3]

Step 6: Elimination to (+)-**Occidentalol** (1) The dibromide (15) is heated in 2,6-lutidine to induce elimination and form (+)-**Occidentalol**. [3]

Biological Activity and Signaling Pathways

Occidentalol has been investigated for various biological activities, including antibacterial, antifungal, and antioxidant effects. While specific signaling pathways for **occidentalol** are not extensively detailed in the readily available literature, general mechanisms for these activities by related terpenoids provide a basis for understanding its potential modes of action.

Antibacterial and Antifungal Activity

Essential oils containing **occidentalol** have demonstrated antibacterial and antifungal properties. The mechanism of action for many terpenoids involves the disruption of the microbial cell membrane.[5][6] This disruption can lead to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

For antifungal activity, a plausible mechanism is the inhibition of ergosterol biosynthesis, a critical component of the fungal cell membrane.[7][8] By disrupting this pathway, **occidentalol** could compromise the integrity and function of the fungal cell membrane.



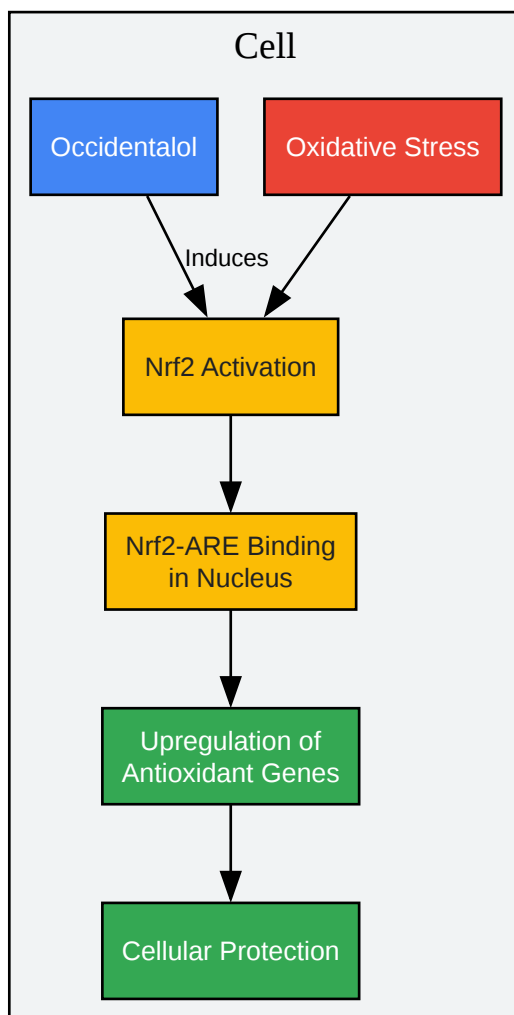
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Caption: Putative antifungal mechanism of **Occidentalol**.

Antioxidant Activity

The antioxidant activity of terpenoids like **occidentalol** is often attributed to their ability to scavenge free radicals and to modulate endogenous antioxidant defense systems. One of the key signaling pathways involved in the cellular antioxidant response is the Nrf2-ARE (Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) pathway.[9]

Upon exposure to oxidative stress, Nrf2 translocates to the nucleus and binds to the ARE, leading to the upregulation of a battery of antioxidant and cytoprotective genes. It is plausible that **occidentalol** could exert its antioxidant effects by activating this pathway.



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Caption: Proposed antioxidant mechanism via the Nrf2 pathway.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **occidentalol**, along with insights into its synthesis and potential biological activities. The provided information aims to facilitate further research and development of this interesting natural product. Future studies are warranted to fully elucidate the specific signaling pathways modulated by **occidentalol** and to explore its therapeutic potential.

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